

Technical Guide: Characteristic IR Absorption Profile of 1,1-Dipropoxypropane

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Compound of Interest

Compound Name: 1,1-Dipropoxypropane

CAS No.: 4744-11-0

Cat. No.: B106987

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Executive Summary & Chemical Identity

1,1-Dipropoxypropane (CAS: 4744-11-0), also known as propionaldehyde dipropyl acetal, is a lipophilic acetal derived from the acid-catalyzed condensation of propanal and 1-propanol.^{[1][2][3][4]} In drug development and organic synthesis, it serves as a stable protecting group for aldehydes and a potential volatile organic biomarker (VOC) in metabolic profiling.

This guide provides a rigorous analysis of its infrared (IR) absorption spectrum, focusing on the vibrational modes of the acetal linkage (C-O-C-O-C) and the propyl hydrocarbon chains. It is designed to assist analytical scientists in structural validation and purity assessment.

Chemical Structure & Properties^{[2][3][4][5][6][7][8]}

- IUPAC Name: **1,1-Dipropoxypropane**^{[1][2][3]}
- Molecular Formula:^{ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">}

^{[3][4][5]}

- Molecular Weight: 160.25 g/mol [4]
- Key Functional Group: Acetal (Geminal diether)

Synthesis & Sample Preparation (Context for Analysis)

To accurately interpret the IR spectrum, one must understand the sample's origin. Impurities from synthesis (unreacted aldehyde or alcohol) exhibit distinct IR bands that serve as critical quality attributes (CQAs).

Synthesis Protocol

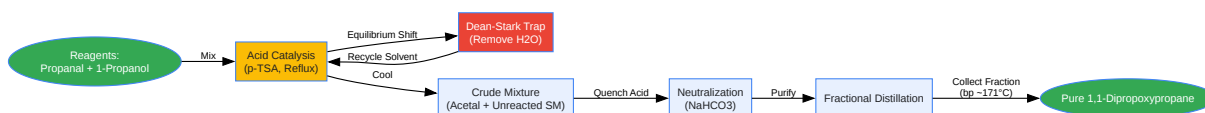
The standard synthesis involves the Fischer glycosidation-type reaction mechanism:

- Reagents: Propionaldehyde (1.0 eq), 1-Propanol (2.2 eq).[4]
- Catalyst: p-Toluenesulfonic acid (p-TSA) (0.5 mol%).
- Conditions: Reflux in cyclohexane or toluene with a Dean-Stark trap to remove water (driving equilibrium forward).
- Purification: Neutralization with

followed by fractional distillation.

Workflow Diagram

The following diagram illustrates the synthesis and critical control points for IR analysis.



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Figure 1: Synthesis workflow highlighting the water removal step critical for driving acetal formation.

Characteristic IR Absorption Bands

The IR spectrum of **1,1-Dipropoxypropane** is dominated by C-H stretching vibrations and the complex C-O stretching modes characteristic of the acetal functionality.

The "Acetal Butterfly" (1200–1000 cm^{-1})

The most diagnostic region for acetals is the "fingerprint" region between 1200 and 1000 cm^{-1} . Unlike simple ethers which show a single strong C-O band $\sim 1100 \text{ cm}^{-1}$, acetals (C-O-C-O-C) display a multi-band pattern often described as the "butterfly" or "triplet" splitting due to coupling between the geminal C-O bonds.

- Asymmetric C-O-C Stretch (1120–1145 cm^{-1}): Strong, broad absorption. This is the primary ether linkage vibration.
- Symmetric C-O-C Stretch (1030–1060 cm^{-1}): Often appears as a sharp, distinct band.
- Acetal Splitting: You will typically observe 3–4 distinct bands in this region (e.g., ~ 1140 , ~ 1110 , $\sim 1060 \text{ cm}^{-1}$) rather than one.

C-H Stretching Region (3000–2800 cm^{-1})

Since the molecule is devoid of unsaturation (double/triple bonds), all C-H stretches occur below 3000 cm^{-1} .

- Methyl ($-\text{CH}_3$) Asymmetric Stretch: $\sim 2960 \text{ cm}^{-1}$.
- Methylene ($-\text{CH}_2-$) Asymmetric Stretch: $\sim 2930 \text{ cm}^{-1}$.
- Methine (O-CH-O) Stretch: The single hydrogen on the acetal carbon (C1) is unique. While often buried under alkyl peaks, it can sometimes be resolved as a weak shoulder near 2850–2880 cm^{-1} .

Impurity Profiling (Critical for Validation)

The absence of certain bands is as important as the presence of characteristic ones.

- Absence of Carbonyl ($1720\text{--}1740\text{ cm}^{-1}$): A pure acetal must NOT show the strong C=O stretch of the starting material (Propanal).
- Absence of Hydroxyl ($3200\text{--}3500\text{ cm}^{-1}$): A broad O-H band indicates unreacted propanol or hydrolysis of the acetal back to the hemiacetal.

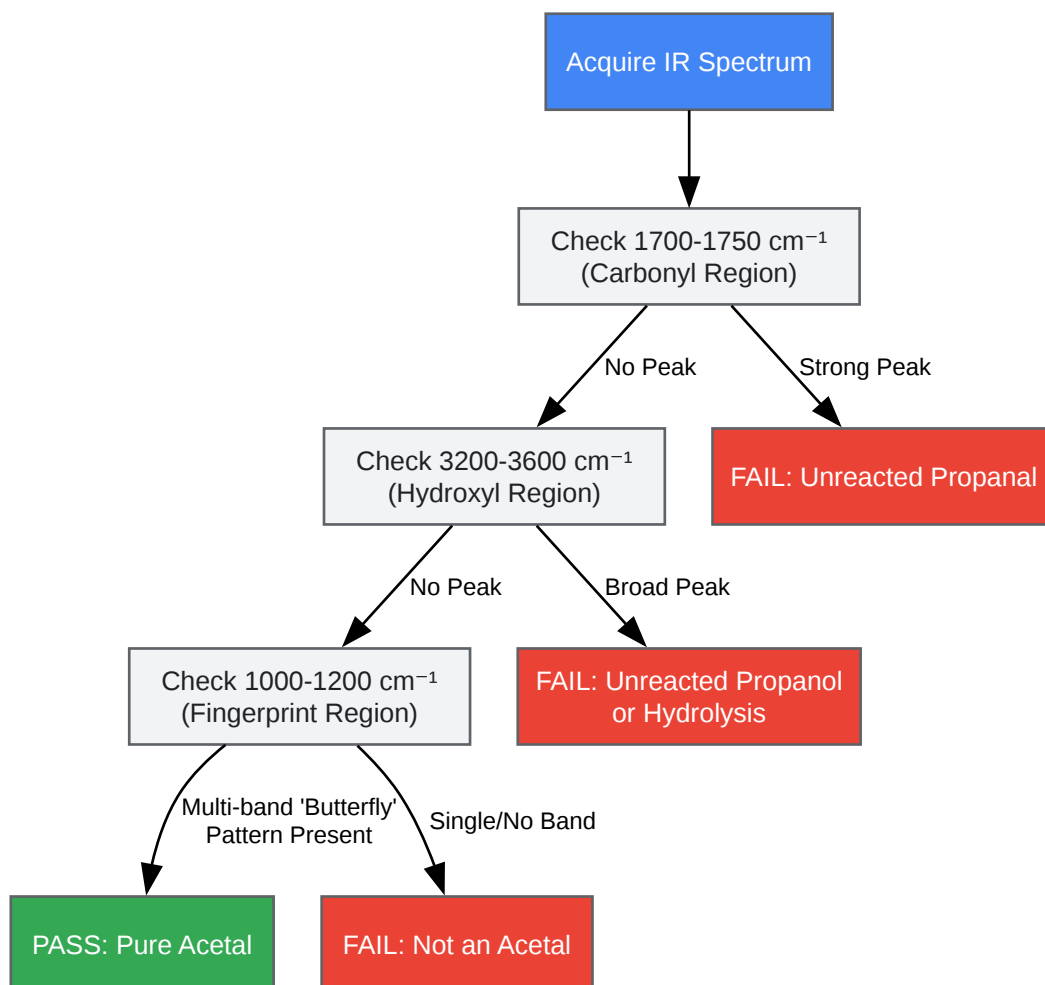
Summary of Diagnostic Bands

The following table summarizes the expected peak positions and their vibrational assignments.

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode Assignment	Diagnostic Value
2950–2970	Strong	Methyl	Alkyl chain confirmation
2920–2940	Strong	Methylene	Propyl backbone
2860–2880	Medium	/ Acetal C-H	Characteristic of saturated systems
1460–1470	Medium	Scissoring	Alkane deformation
1370–1380	Medium	Symmetric Bend	"Umbrella" mode
1120–1145	Very Strong		Primary Acetal Marker
1090–1110	Strong	Coupled C-O / C-C	Acetal "Butterfly" pattern
1030–1060	Strong		Secondary Acetal Marker
~800–900	Weak	Skeletal vibrations	Fingerprint confirmation

Analytical Logic & Quality Control

When analyzing a sample of **1,1-Dipropoxypropane**, use the following logic flow to determine identity and purity.



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Figure 2: Logical decision tree for IR spectral validation of **1,1-Dipropoxypropane**.

References

- National Institute of Standards and Technology (NIST). Propane, 1,1-dipropoxy- Mass Spectrum and Data. NIST Chemistry WebBook, SRD 69.[5] Available at: [\[Link\]](#)
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